

1,1,2-Trichloropropene: A Comprehensive Profile for Research and Development

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Compound of Interest

Compound Name: 1,1,2-Trichloropropene

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Introduction

1,1,2-Trichloropropene is a halogenated aliphatic, unsaturated organic compound. While chlorinated hydrocarbons have historically been utilized as solvents in a variety of organic reactions, available literature and chemical databases do not provide specific examples or established protocols for the use of **1,1,2-trichloropropene** as a primary solvent for organic synthesis. This document aims to provide a comprehensive overview of its known physicochemical properties, safety and toxicity data, and synthesis context to serve as a foundational resource for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical properties of **1,1,2-trichloropropene** is presented below. This data is essential for understanding its potential behavior in a chemical system and for designing safe handling procedures.

Property	Value	Reference
Molecular Formula	C ₃ H ₃ Cl ₃	[1]
Molecular Weight	145.41 g/mol	[1][2]
IUPAC Name	1,1,2-trichloroprop-1-ene	[1]
CAS Number	21400-25-9	[1]
Boiling Point (T _{boil})	384.25 K (111.1 °C) (Joback Calculated)	[2]
Vapor Pressure	39.1 mmHg	[1]
logP (Octanol/Water)	2.892 (Crippen Calculated)	[2]
Water Solubility (log ₁₀ WS)	-2.88 (Crippen Calculated)	[2]

Safety and Toxicity

Caution should be exercised when handling **1,1,2-trichloropropene** due to its potential health hazards. The available data, though limited and often in reference to its isomers, indicates potential for toxicity.

Hazards Summary:

- Neurotoxin: It is classified as a neurotoxin that can cause acute solvent syndrome.[1]
- Inhalation Toxicity: Inhalation studies in rats have shown it to cause ptosis (drooping of the upper eyelid), ataxia (loss of full control of bodily movements), and pulmonary emboli.[1] The lethal concentration (LCLo) in rats is reported as 3,500 ppm for a 6-hour exposure.[1]

General Handling Precautions:

Due to the lack of extensive specific safety data for **1,1,2-trichloropropene**, it is prudent to handle it with the high degree of caution typically afforded to chlorinated hydrocarbons. This includes:

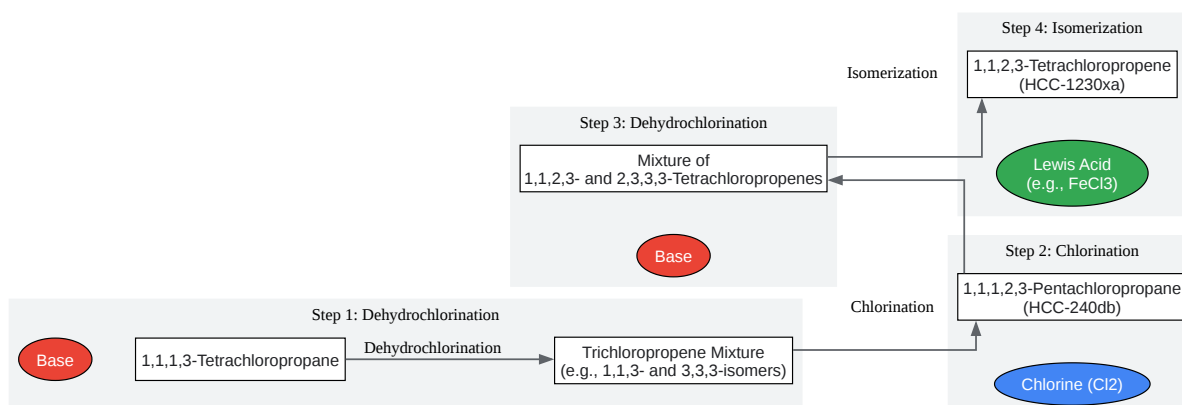
- Working in a well-ventilated area, preferably within a chemical fume hood.

- Using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoiding inhalation of vapors and direct contact with skin and eyes.

Synthesis and Chemical Context

While not documented as a solvent, **1,1,2-trichloropropene** and its isomers are relevant as intermediates in the synthesis of other chlorinated compounds. For instance, mixtures of trichloropropenes can be reacted with chlorine to form pentachloropropanes, which are precursors to tetrachloropropenes.

Below is a generalized workflow for the synthesis of 1,1,2,3-tetrachloropropene, which involves a trichloropropene mixture as an intermediate.



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Generalized synthetic pathway to 1,1,2,3-tetrachloropropene.

Application Notes and Protocols

As of the date of this document, a thorough review of scientific literature and chemical databases did not yield any specific application notes or experimental protocols detailing the use of **1,1,2-trichloropropene** as a solvent in organic reactions. Researchers and professionals in drug development should consider this lack of documented use when evaluating potential solvent candidates. The information provided herein on its physical properties and safety should be used to inform any future investigations into its potential applications. Given its chlorinated nature, it may share some solvency properties with other chlorinated hydrocarbons, but its reactivity and stability under various reaction conditions would need to be empirically determined.

Conclusion

1,1,2-trichloropropene is a compound for which there is a notable absence of literature regarding its application as a solvent in organic synthesis. The data available focuses on its physicochemical properties, toxicological profile, and its role as a potential intermediate in the production of other chlorinated compounds. This profile serves as a valuable starting point for any researcher considering the use of this chemical, highlighting the need for careful safety considerations and preliminary studies to determine its suitability for any specific application.

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References

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- To cite this document: BenchChem. [1,1,2-Trichloropropene: A Comprehensive Profile for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1605245#1-1-2-trichloropropene-as-a-solvent-in-organic-reactions>]

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